

GSK9311 BRPF1 inhibition assay protocol

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Compound Focus: **GSK9311**

Cat. No.: S529519

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Quantitative Data Summary for **GSK9311**

The following table consolidates the key biochemical data available for **GSK9311** from the search results.

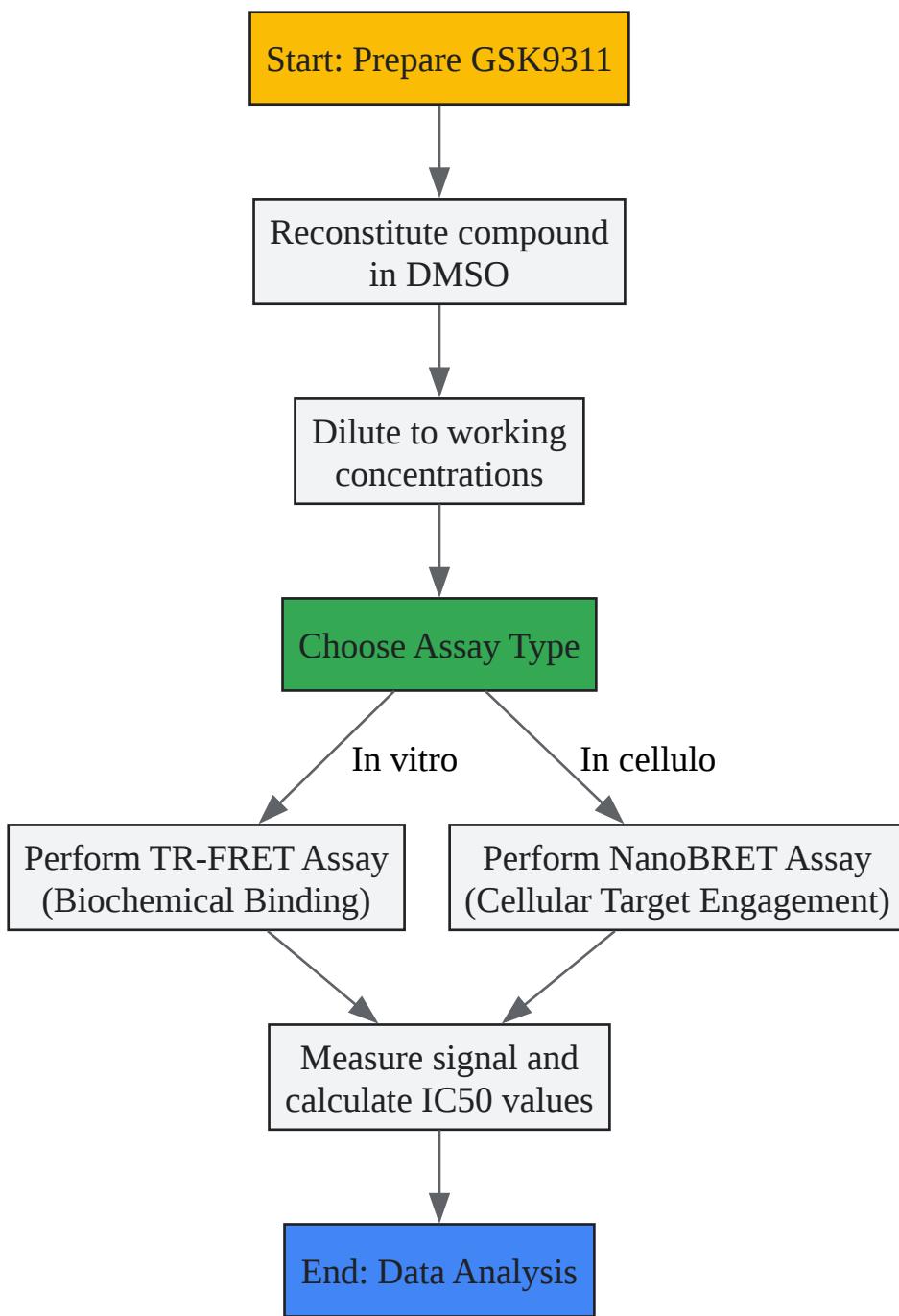
Property	Value / Description	Source / Assay
BRPF1 pIC ₅₀	6.0	Ligand competition binding assay (TR-FRET) [1] [2] [3]
BRPF2 pIC ₅₀	4.3	Ligand competition binding assay (TR-FRET) [2] [3]
BRPF1 Cellular IC ₅₀	3.7 μM	NanoLuc-BRPF1 bromodomain interaction with Histone H3.3 in HEK293 cells [1]
Role & Selectivity	Negative control for the probe GSK6853; ~125-185 fold less potent than GSK6853 [1]	N/A

Experimental Context and Assay Information

While detailed lab manuals are unavailable, the search results describe the types of assays used to characterize **GSK9311**, which can guide your experimental setup.

- **Biochemical Assay (TR-FRET):** The primary biochemical potency (pIC_{50}) was determined using a time-resolved fluorescence resonance energy transfer (TR-FRET) assay, a common homogenous method for measuring ligand binding to bromodomains in a cell-free system [1] [2].
- **Cellular Target Engagement (NanoBRET):** Cellular activity was confirmed using a NanoBRET assay in HEK293 cells. This technique monitors the disruption of the interaction between the BRPF1 bromodomain (fused to NanoLuc) and its binding partner (a histone H3.3 protein fused to a HaloTag) in a live-cell environment [1].
- **Basic Compound Handling:**
 - **Solubility:** **GSK9311** can be dissolved in DMSO at a concentration of at least 2 mg/mL (clear when warmed) [1]. Another source suggests a stock solution of 100 mg/mL in DMSO is possible [2].
 - **Storage:** It is recommended to store the powder at -20°C [1].

The diagram below outlines the logical workflow for establishing a BRPF1 inhibition assay based on the information available.



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Guidance for Locating Full Protocols

Given the absence of detailed steps in the search results, here are practical suggestions for finding the information you need:

- **Consult Supplier Documentation:** The most reliable source for a product's application notes is often the manufacturer. Check the websites of suppliers like **Sigma-Aldrich** [1] or **MedChemExpress** [2] [3] for a detailed Certificate of Analysis (CoA) or technical data sheets, which may contain more information.
- **Refer to Related Literature:** The original paper describing the development of the active probe **GSK6853** and its negative control **GSK9311** is a key resource [4]. While the full text may be paywalled, the methods section within it will contain the comprehensive experimental protocol.
- **Adapt General Bromodomain Assay Protocols:** You can use established general protocols for TR-FRET or NanoBRET bromodomain assays, using the data from the publications and suppliers as a reference for expected results with **GSK9311**.

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References

1. GSK9311 = 98 HPLC 1923851-49-3 [sigmaaldrich.com]
2. GSK9311 | BRPF Bromodomain Inhibitor [medchemexpress.com]
3. GSK9311 hydrochloride | BRPF Bromodomain Inhibitor [medchemexpress.com]
4. GSK6853, a Chemical Probe for Inhibition of the BRPF1 ... [pmc.ncbi.nlm.nih.gov]

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